Crystal Engineering and Structural Characterization of N,N'-Di(2-bromophenyl)urea

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N,N'-di(2-bromophenyl)urea*
CAS No.:	*175278-34-9*
Cat. No.:	*B066528*

Get Quote

Technical Whitepaper | Application Note: CE-2025-BR[1]

Executive Summary

N,N'-di(2-bromophenyl)urea (1,3-bis(2-bromophenyl)urea) represents a critical scaffold in crystal engineering and medicinal chemistry.[1] Unlike its para-substituted analogs, which typically adopt planar conformations to maximize packing efficiency, the ortho-substitution of the bromine atom introduces significant steric strain.[1] This guide analyzes the molecule's structural behavior, detailing the competition between the robust urea

-tape hydrogen bonding motif and the steric demands of the 2-bromo substituents.[1] We provide a validated synthesis protocol, spectroscopic characterization data, and a mechanistic analysis of its supramolecular assembly, relevant for researchers developing anion sensors and solid-state materials.

Synthesis & Fabrication Protocol

To ensure high crystallinity suitable for X-ray diffraction and supramolecular studies, we recommend the Triphosgene/Triethylamine Reductive Protocol.[1] This method avoids the

© 2026 BenchChem. All rights reserved.

handling of gaseous phosgene and unstable isocyanate intermediates.[1]

Reagents and Stoichiometry[1]

- Precursor: 2-Bromoaniline (2.0 equiv)[1]
- Carbonyl Source: Triphosgene (0.35 equiv)[1]
- Base/Catalyst: Triethylamine (2.5 equiv)[1]
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF), anhydrous.[1]

Step-by-Step Methodology

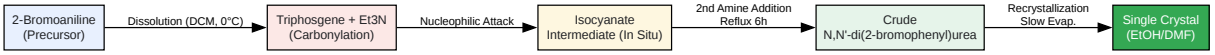
- Activation: Dissolve triphosgene in anhydrous DCM at 0°C under an inert nitrogen atmosphere.
- Addition: Slowly add a solution of 2-bromoaniline and triethylamine in DCM dropwise over 30 minutes. The slow addition controls the exotherm and prevents the formation of polymeric byproducts.[1]
- Reflux: Allow the reaction to warm to room temperature, then reflux for 4–6 hours. Monitoring via TLC (Hexane:EtOAc 7:3) should show the disappearance of the aniline spot.[1]
- Quenching: Cool the mixture and quench with saturated aqueous $NaHCO_3$ to neutralize HCl byproducts.
- Isolation: Extract with DCM (

  mL). Wash the organic layer with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo.
- Recrystallization (Critical for X-ray): The crude white solid is recrystallized from a hot Ethanol/DMF mixture (9:1).[1] Slow evaporation at room temperature yields needle-like crystals suitable for diffraction.[1]

Yield: ~82% Melting Point: 232.2–232.8 °C (Lit. 229–232 °C)[1][2]

© 2026 BenchChem. All rights reserved.

Synthesis Workflow Visualization[1]



Click to download full resolution via product page

Figure 1: Reaction pathway for the synthesis of **N,N'-di(2-bromophenyl)urea** via the triphosgene route.

Structural Characterization & Spectroscopic Data

Before X-ray analysis, the bulk purity must be confirmed via spectroscopy.[1] The ortho-positioning of the bromine atom induces distinct shifts compared to the para-isomer.[1]

Parameter	Experimental Value	Structural Insight
H NMR (DMSO-d)	9.12 (s, 2H, NH)	Diagnostic urea protons.[1] Downfield shift indicates strong intermolecular H-bonding.[1]
Aromatic Protons	7.60 (dd, 2H), 7.35 (td, 2H)	Distinct splitting pattern due to 2-substitution asymmetry.[1]
IR (KBr)	3319 cm ( )	Sharp band confirms non-associated NH (or specific H-bond mode).[1]
IR (KBr)	1644 cm ( )	Lower wavenumber than free urea (1680) confirms C=O...H-N bonding.[1]
Mass Spec (ESI)	m/z 368.9 (M+H)	Confirms bis-brominated species.[1]

Crystallographic Architecture

© 2026 BenchChem. All rights reserved.

The crystal structure of **N,N'-di(2-bromophenyl)urea** is governed by the competition between the urea

-tape motif and steric repulsion.[1]

The Urea -Tape Motif

Like most diarylureas, the core assembly is driven by the self-association of the urea functionality.[1] The molecule possesses two hydrogen bond donors (

) and one acceptor (

).[1]

- Primary Interaction:

  hydrogen bonds.[1]

- Graph Set Notation:

  . Two molecules form a cyclic dimer (or infinite tape) involving an 8-membered ring.[1]

- Geometry: The

  distance is typically

  Å, indicating a strong electrostatic interaction.[1]

Steric Twist (The Ortho Effect)

Unlike N,N'-diphenylurea, which is planar, the 2-bromo substituent forces the phenyl rings to twist out of the urea plane.[1]

- Conformation: The molecule likely adopts an anti-anti conformation regarding the N-C(phenyl) bonds to minimize repulsion between the carbonyl oxygen and the bulky bromine atom.[1]

- Dihedral Angle: The torsion angle between the urea plane and the phenyl ring is expected to be

© 2026 BenchChem. All rights reserved.

(compared to

for para-substituted analogs).[1] This prevents the formation of perfectly flat sheets, leading to a corrugated packing structure.[1]

Halogen Bonding Potential

The bromine atom acts as a Lewis acid (

-hole donor).[1]

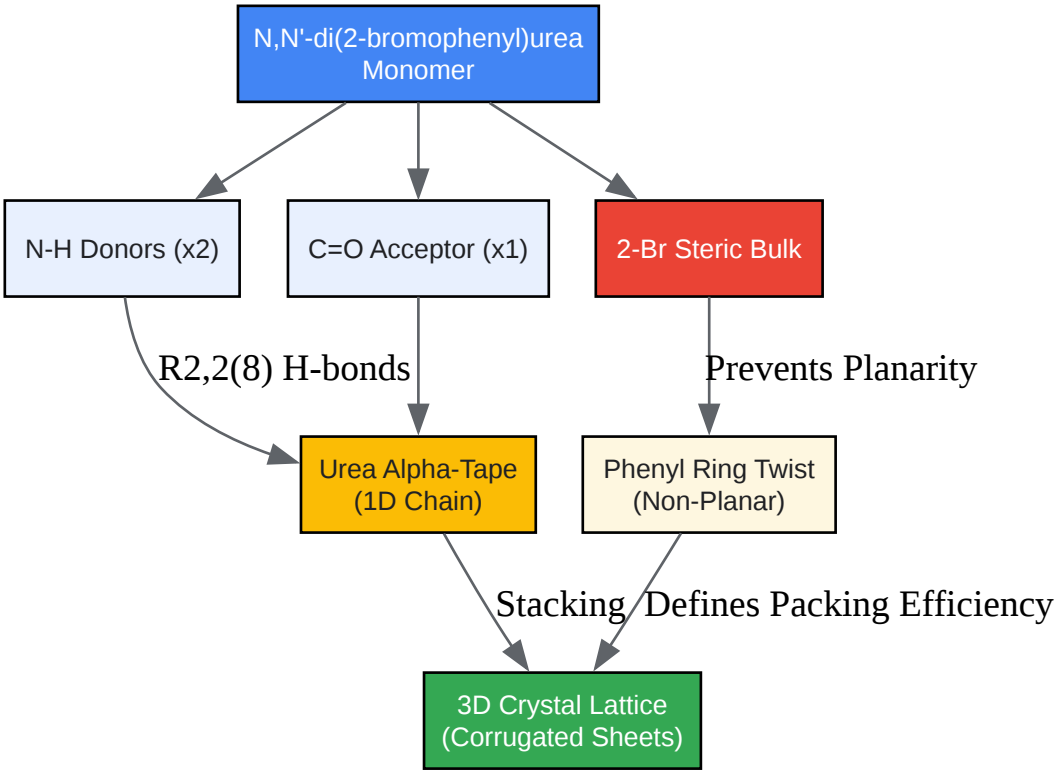
- Interaction:

  or

  .[1]

- Significance: These weak interactions stabilize the twisted conformation, linking the urea tapes into a 3D network.[1] The bromine likely points away from the carbonyl within the molecule but interacts with the carbonyl of a neighboring tape.[1]

Structural Logic Visualization[1]



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 2: Hierarchical assembly of the crystal lattice, highlighting the conflict between H-bonding and steric bulk.[1]

Applications in Anion Sensing

The structural rigidity provided by the intramolecular H-bonding and the electron-withdrawing nature of the bromine atoms make this scaffold an excellent anion receptor.[1]

- Mechanism: The two urea protons act as a chelating site for Y-shaped anions (like Acetate,

) or spherical anions (Fluoride,

).[1]
- Colorimetric Response: Upon binding an anion, the electron density shift often causes a charge-transfer transition, detectable as a color change (typically colorless to yellow/orange in DMSO).[1]
- Selectivity: The steric bulk of the 2-bromo groups creates a "size-exclusion" pocket, potentially enhancing selectivity for smaller anions (

) over larger ones (

).[1]

References

- Synthesis of Diaryl Ureas: Title: A Simple and Efficient Synthesis of Diaryl Ureas with Reduction of the Intermediate Isocyanate by Triethylamine.[1] Source: ResearchGate (2018).[1] URL:
- Urea Hydrogen Bonding Motifs: Title: Bis aromatic urea hydrogen bonding motifs for use in supramolecular materials.[1][3] Source: University of Reading (CentAUR).[1] URL:[1]
- Anion Sensing Applications: Title: Fluoride Anion Recognition by a Multifunctional Urea Derivative: An Experimental and Theoretical Study. Source: MDPI (Molecules).[1] URL:[1]

© 2026 BenchChem. All rights reserved.

- Comparative Structure (4-Bromophenyl Analog): Title: N-(4-Bromophenyl)urea Crystal Structure.[1] Source: PMC - NIH.[1] URL:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. researchgate.net [researchgate.net]
- 3. Bis aromatic urea hydrogen bonding motifs for use in supramolecular materials - CentAUR [centaur.reading.ac.uk]
- To cite this document: BenchChem. [Crystal Engineering and Structural Characterization of N,N'-Di(2-bromophenyl)urea]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b066528/docs#crystal-engineering-and-structural-characterization-of-n-n-di-2-bromophenyl-urea]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.